

An In-depth Technical Guide to Bis(cyclopentadienyl)nickel(II) (NiCp₂)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nickelocen*

Cat. No.: *B1250391*

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Introduction

Bis(cyclopentadienyl)nickel(II), commonly known as **nickelocene** or NiCp₂, is an organonickel compound with the chemical formula Ni(η⁵-C₅H₅)₂.^[1] This bright green, paramagnetic solid has been a subject of enduring academic interest since its first synthesis in 1953, shortly after the discovery of ferrocene.^{[1][2]} While it currently has no large-scale practical applications, its unique electronic structure and reactivity make it a valuable tool in various research areas, including catalysis and materials science.^{[1][2]} This guide provides a comprehensive overview of the chemical formula, structure, properties, and synthesis of NiCp₂, with a focus on quantitative data and detailed experimental protocols.

Chemical Formula and Structure

Nickelocene consists of a central nickel atom sandwiched between two parallel cyclopentadienyl (Cp) rings.^[1] The nickel atom is in the +2 oxidation state, and each cyclopentadienyl ligand is a planar, aromatic anion (C₅H₅⁻).^[1]

Molecular Structure

In the solid state, **nickelocene** adopts a staggered conformation, belonging to the D_{5d} point group.^[1] However, in the gas phase or in solution, it can also exist in an eclipsed conformation

(D_{5h} symmetry).[2] The key structural parameters determined by X-ray crystallography are summarized in the table below.

Parameter	Value	Reference
Ni-C bond distance	~2.185 Å (at 101 K)	[2]
C-C bond distance (in Cp ring)	Varies	
Symmetry (solid state)	D _{5d}	[1]
Symmetry (gas phase/solution)	D _{5h}	[2]

Physicochemical Properties

Nickelocene exhibits a range of interesting physical and chemical properties, largely dictated by its 20-valence electron count, which makes it an electron-rich and paramagnetic species.[2]

Property	Value	Reference
Molar Mass	188.88 g/mol	[1]
Appearance	Bright green crystalline solid	[1]
Melting Point	173-174 °C	[2]
Magnetic Moment	~2.89 BM	[2]
Solubility	Soluble in organic solvents (benzene, diethyl ether, THF)	[2]
Stability	Air-sensitive, especially in solution	[2]

Spectroscopic Data

The paramagnetic nature of **nickelocene** significantly influences its spectroscopic properties, particularly its NMR spectra.

NMR Spectroscopy

Due to the presence of two unpaired electrons, the ^1H NMR spectrum of **nickelocene** displays a single, broad resonance at a highly shifted value.

Nucleus	Chemical Shift (δ)
^1H	~ -252 ppm

The ^{13}C NMR spectrum is also affected by paramagnetism, resulting in broad signals.

Vibrational Spectroscopy

The key infrared (IR) and Raman active vibrational modes of **nickelocene** are associated with the cyclopentadienyl rings and the metal-ligand framework.

Wavenumber (cm^{-1})	Assignment	Spectroscopy
~ 3100	C-H stretching	IR, Raman
~ 1410	C-C stretching	IR, Raman
~ 1110	C-H in-plane bending	IR, Raman
~ 1000	C-H in-plane bending	IR, Raman
~ 800	C-H out-of-plane bending	IR, Raman
~ 400	Ni-Cp stretch	IR, Raman

Mass Spectrometry

The electron ionization mass spectrum of **nickelocene** is characterized by the molecular ion peak and subsequent fragmentation corresponding to the loss of cyclopentadienyl rings.

m/z	Fragment
188	$[\text{Ni}(\text{C}_5\text{H}_5)_2]^+$ (Molecular Ion)
123	$[\text{Ni}(\text{C}_5\text{H}_5)]^+$
65	$[\text{C}_5\text{H}_5]^+$
58	$[\text{Ni}]^+$

Experimental Protocols

Synthesis of Nickelocene

A modern and reliable method for the synthesis of **nickelocene** involves the reaction of a nickel(II) salt with sodium cyclopentadienide.[\[1\]](#)

Materials:

- Hexaamminenickel(II) chloride ($[\text{Ni}(\text{NH}_3)_6]\text{Cl}_2$)
- Sodium metal
- Cyclopentadiene (freshly cracked from dicyclopentadiene)
- Tetrahydrofuran (THF), anhydrous
- Diatomaceous earth
- Helium or Argon gas (for inert atmosphere)

Procedure:

- Preparation of Sodium Cyclopentadienide: Under an inert atmosphere, freshly cracked cyclopentadiene is added to a suspension of sodium metal in anhydrous THF. The reaction is stirred until all the sodium has reacted.
- Reaction with Nickel Salt: The solution of sodium cyclopentadienide is then slowly added to a suspension of hexaamminenickel(II) chloride in THF.

- **Reflux:** The reaction mixture is heated to a gentle reflux for approximately 2 hours, during which the color of the solution will turn dark green.
- **Filtration and Solvent Removal:** After cooling to room temperature, the reaction mixture is filtered through a pad of diatomaceous earth to remove solid byproducts. The solvent is then removed from the filtrate under vacuum.
- **Purification by Sublimation:** The crude **nickelocene** is purified by sublimation under high vacuum at around 80 °C to yield bright green crystals.

Safety Precautions:

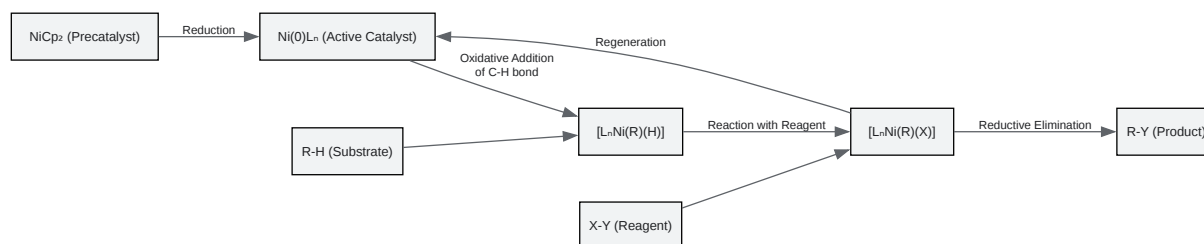
- **Nickelocene** and its precursors are toxic and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.
- Sodium metal is highly reactive and pyrophoric; it must be handled under an inert atmosphere.
- Cyclopentadiene has a strong, unpleasant odor and should be handled in a fume hood.

Applications and Workflows

Nickelocene serves as a precursor in several important applications, including catalysis and materials science.

Catalysis: C-H Functionalization

Nickelocene can be used as a precatalyst in C-H functionalization reactions, which are powerful tools for the synthesis of complex organic molecules. The active catalytic species is typically a Ni(0) complex generated in situ.

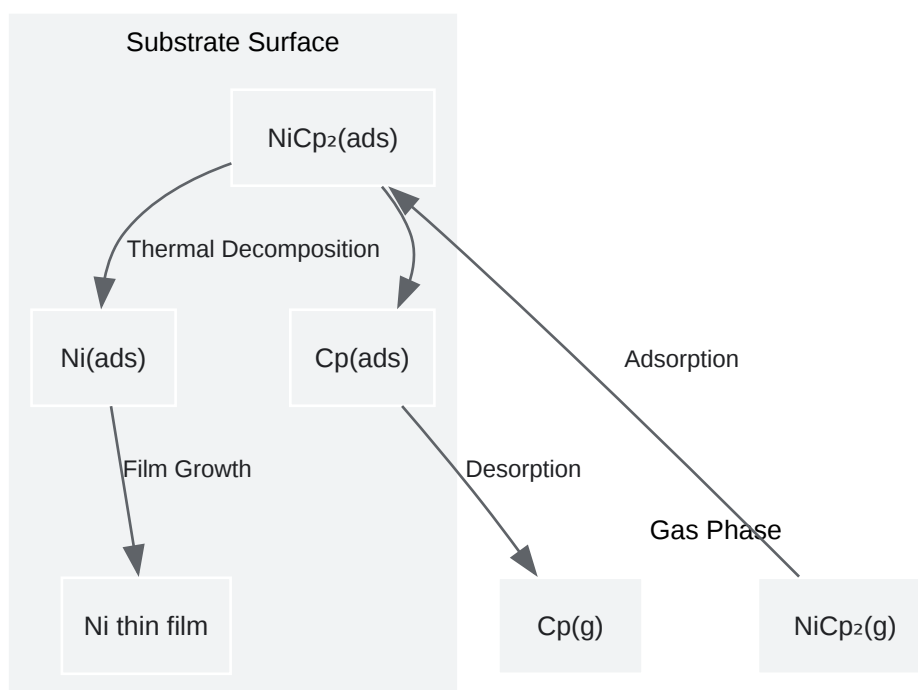


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Catalytic cycle for Ni-catalyzed C-H functionalization.

Materials Science: Chemical Vapor Deposition (CVD) of Nickel Thin Films

Nickelocene is a volatile precursor suitable for the deposition of nickel thin films via chemical vapor deposition (CVD).[3] The process involves the thermal decomposition of gaseous NiCp_2 on a heated substrate.[3]



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Workflow for Ni thin film deposition from NiCp_2 via CVD.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(cyclopentadienyl)nickel(II) (NiCp_2)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250391#chemical-formula-and-structure-of-nicp2\]](https://www.benchchem.com/product/b1250391#chemical-formula-and-structure-of-nicp2)

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